

Technical Monograph: Boc-L-Homoserine(Me)-OH

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Compound of Interest

Compound Name: *Boc-Hse(Me)-OH*

CAS No.: 104839-08-9

Cat. No.: B2700196

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Structural Utility, Stability Mechanisms, and Application in Peptidomimetics[1]

Executive Summary

Boc-L-Homoserine(Me)-OH (N-

-t-Butoxycarbonyl-O-methyl-L-homoserine) represents a critical building block in modern peptide chemistry, primarily utilized as a stable, non-oxidizable isostere of methionine.[1][2] Unlike native L-Homoserine, which suffers from rapid intramolecular lactonization, the O-methylated derivative provides side-chain stability while maintaining the steric profile required for receptor-ligand interactions.[1] This guide details the physicochemical properties, mechanistic advantages, and validated protocols for incorporating CAS 104839-08-9 into solid-phase and solution-phase peptide synthesis.[1]

Chemical Identity & Physical Profile

The structural integrity of this molecule relies on the orthogonality between the acid-labile Boc group and the chemically inert methyl ether side chain.

Table 1: Physicochemical Specifications

Property	Specification
CAS Number	104839-08-9
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-4-methoxybutanoic acid
Synonyms	Boc-L-Hse(Me)-OH; Boc-O-methyl-L-homoserine
Molecular Formula	C ₁₀ H ₁₉ NO ₅
Molecular Weight	233.26 g/mol
Solubility	Soluble in DMF, DMSO, DCM, Ethyl Acetate
Appearance	White to off-white crystalline powder
Storage	-20°C, Desiccated (Hygroscopic)

Mechanistic Advantage: The "Stability Lock"

In drug design, Boc-L-Homoserine(Me)-OH solves two distinct chemical liabilities found in natural amino acids: Lactonization (Homoserine) and Oxidation (Methionine).[1]

Prevention of Lactonization

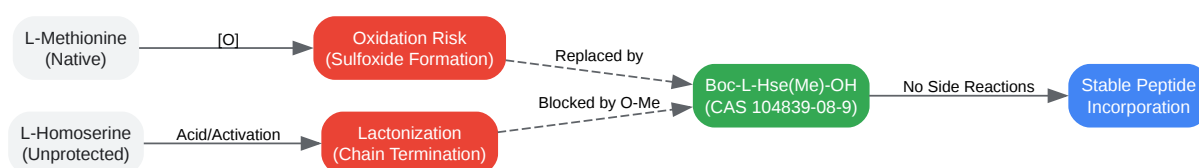
Native Homoserine (Hse) contains a

-hydroxyl group.[1][2] Under acidic conditions or during activation, the side chain hydroxyl attacks the carbonyl carbon, forming a five-membered lactone (Homoserine lactone) and terminating the peptide chain. The O-methylation in CAS 104839-08-9 blocks this nucleophile, forcing the molecule to remain in the linear, activated state for coupling.

Methionine Isostere (Oxidative Resistance)

Methionine (Met) is prone to oxidation, forming sulfoxides [Met(O)] and sulfones [Met(O)₂] during synthesis or biological storage, altering peptide potency.[1] Hse(Me) mimics the side-

chain length and hydrophobicity of Met but replaces the sulfur atom with an ether oxygen, rendering it immune to oxidative degradation.



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Figure 1: Mechanistic comparison showing how Hse(Me) circumvents the liabilities of Methionine (oxidation) and Homoserine (lactonization).^{[1][3]}

Experimental Protocols

Handling and Storage

- Hygroscopicity: The ether linkage increases hygroscopicity.^{[1][2]} Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- Solvent Choice: Dissolve in DMF or NMP for coupling.^{[1][2]} Avoid protic solvents (MeOH, EtOH) during activation to prevent ester transesterification.^{[1][2]}

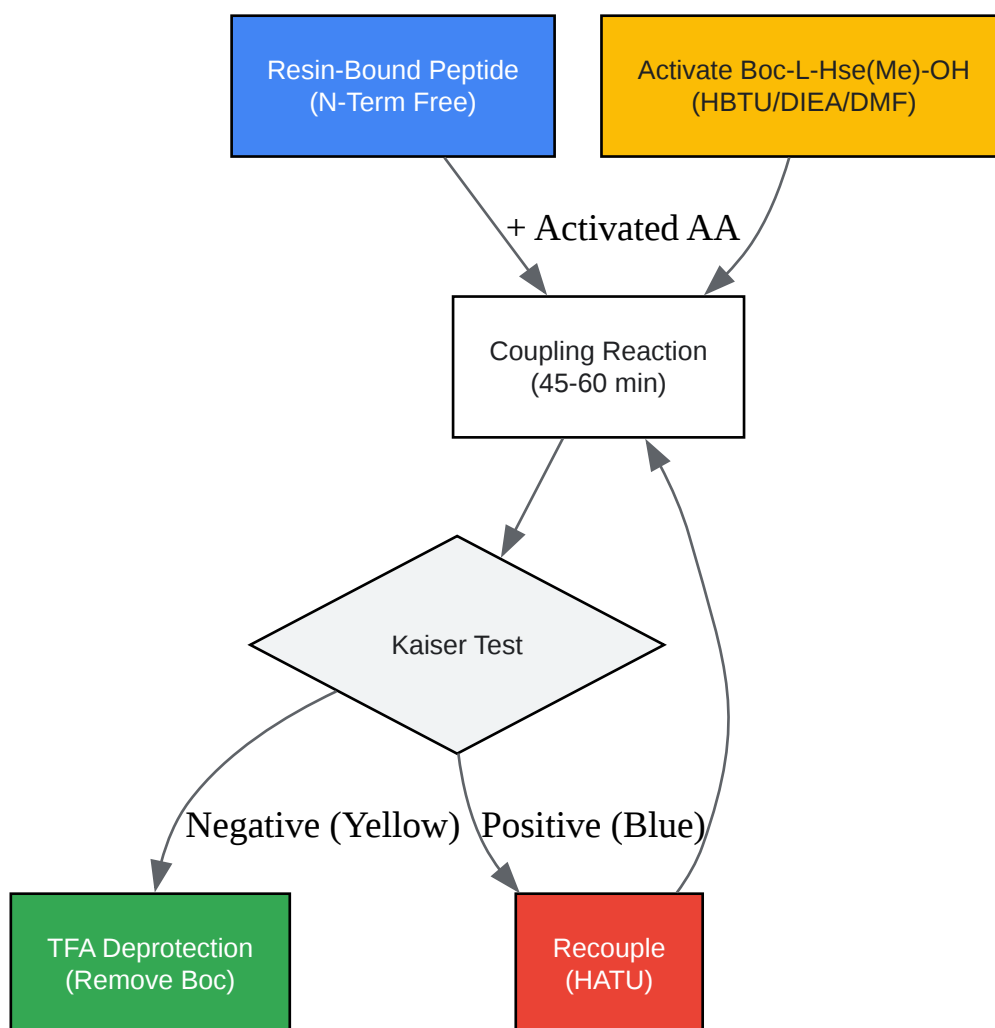
Solid-Phase Peptide Synthesis (SPPS) - Boc Strategy

This protocol assumes a standard Boc/Benzyl strategy.^{[1][2]} The O-Methyl ether is stable to TFA (used for Boc removal) and HF (used for final cleavage).^{[1][2]}

Step-by-Step Coupling Workflow:

- Resin Preparation: Swell MBHA or PAM resin in DCM (20 min).
- Deprotection (Boc Removal):
 - Treat resin with 50% TFA in DCM (2 x 1 min, then 1 x 20 min).
 - Note: The side chain O-Me is stable here.^{[1][2]}

- Wash: DCM (3x), MeOH (2x), DCM (3x).[\[1\]](#)[\[2\]](#)
- Neutralize: 10% DIEA in DCM (2 x 2 min).
- Activation (In Situ):
 - Dissolve Boc-L-Homoserine(Me)-OH (3.0 eq) and HBTU (2.9 eq) in minimal DMF.[\[1\]](#)[\[2\]](#)
 - Add DIEA (6.0 eq).[\[1\]](#)[\[2\]](#) Activate for 1-2 minutes.
 - Crucial: Do not pre-activate for >5 mins to avoid potential racemization, although O-Me reduces this risk compared to esters.[\[1\]](#)[\[2\]](#)
- Coupling:
 - Add activated solution to resin.[\[1\]](#)[\[2\]](#) Shake for 45–60 minutes.
 - Monitoring: Perform Kaiser Test (Ninhydrin). If blue (positive), recouple using HATU/HOAt.[\[1\]](#)[\[2\]](#)
- Final Cleavage:
 - The peptide-resin is treated with anhydrous HF (with p-cresol scavenger) at 0°C for 60 min.[\[1\]](#)[\[2\]](#) The O-Me group survives these conditions.



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Figure 2: Decision tree for the incorporation of Boc-L-Hse(Me)-OH in SPPS.

Solution Phase Synthesis

For solution phase work, the Mixed Anhydride Method is recommended to minimize racemization.[2]

- Dissolve Boc-L-Hse(Me)-OH in dry THF.[1][2]
- Cool to -15°C.
- Add N-Methylmorpholine (NMM, 1.0 eq) followed by Isobutyl chloroformate (IBCF, 1.0 eq).[1][2]

- Stir for 5 minutes (formation of mixed anhydride).
- Add the amine component (dissolved in THF/DMF).
- Warm to room temperature overnight.

Critical Quality Attributes (CQA) & Troubleshooting

Issue	Cause	Solution
Low Coupling Yield	Steric hindrance of the -methyl ether. [1] [2]	Switch to HATU or PyBOP; increase reaction time to 2 hours.
Racemization	Over-activation or high base concentration. [1] [2]	Use Collidine instead of DIEA; maintain low temperature (0°C) during activation.
Side Chain Loss	Extremely harsh Lewis acids (e.g., BBr ₃). [1] [2]	Avoid BBr ₃ . The ether is stable to TFA and HF but labile to Boron tribromide. [2]

Applications in Drug Discovery[\[4\]](#)[\[5\]](#)

- Metabolic Stability: Replacing Methionine with Homoserine(Me) in bioactive peptides (e.g., Enkephalin analogs) significantly increases plasma half-life by preventing sulfoxide formation [\[1\]](#).[\[1\]](#)[\[2\]](#)
- Isotopic Labeling: The methyl group on the side chain is an excellent site for C-13 or deuterium labeling for NMR studies without perturbing the peptide backbone conformation. [\[2\]](#)
- Linker Chemistry: The ether oxygen can act as a weak hydrogen bond acceptor, subtly altering solvation compared to the hydrophobic methylene of Norleucine (another Met analog).

References

- Isidro-Llobet, A., et al. (2009).[1][2] Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455–2504.[1][2] [Link\[1\]](#)
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Sources

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